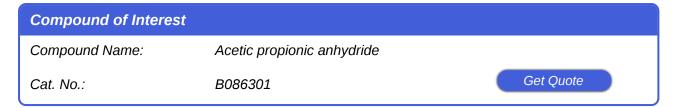


An In-depth Technical Guide to Acetic Propionic Anhydride (CAS: 13080-96-1)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetic propionic anhydride, also known as acetyl propanoate, is a mixed carboxylic anhydride with the CAS number 13080-96-1.[1] It is a versatile and reactive chemical intermediate primarily utilized in organic synthesis for the introduction of acetyl and propionyl groups. Its utility stems from its ability to act as an efficient acylating agent, often with different reactivity and selectivity compared to its symmetrical counterparts, acetic anhydride and propionic anhydride. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and common reactions, and a summary of its safety and handling procedures.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **acetic propionic anhydride**.

Table 1: General and Physical Properties



Property	Value	Source(s)
Molecular Formula	C5H8O3	[2][3]
Molecular Weight	116.12 g/mol	[2][4]
Appearance	Colorless oil/liquid	[4]
Boiling Point	154.1 °C at 760 mmHg	[2]
Density	1.039 g/cm ³	[2]
Refractive Index	1.399	[2]
Flash Point	63.5 °C	[2]
Vapor Pressure	3.23 mmHg at 25 °C	[2]
Solubility	Soluble in chloroform and sparingly soluble in ethyl acetate. Reacts with water.	[4][5]

Table 2: Computed Properties

Property	Value	Source(s)
IUPAC Name	acetyl propanoate	[1]
InChI	InChI=1S/C5H8O3/c1-3-5(7)8- 4(2)6/h3H2,1-2H3	[1][3]
InChIKey	KLUDQUOLAFVLOL- UHFFFAOYSA-N	[1][3]
SMILES	CCC(=O)OC(=O)C	[1]
logP (Octanol/Water Partition Coefficient)	0.486	[6]

Synthesis and Reactions



Acetic propionic anhydride is a key reagent in acylation reactions. Below are detailed experimental protocols for its synthesis and a representative esterification reaction.

Synthesis of Acetic Propionic Anhydride

A common method for the synthesis of mixed anhydrides is the reaction of a carboxylic acid with an acyl chloride.[5][7] The following protocol details the synthesis of **acetic propionic anhydride** from propionic acid and acetyl chloride.

Experimental Protocol: Synthesis of Acetic Propionic Anhydride

- Materials and Equipment:
 - Two-necked round-bottom flask
 - Dropping funnel
 - Magnetic stirrer and stir bar
 - Ice bath
 - Distillation apparatus
 - Propionic acid (anhydrous)
 - Acetyl chloride
 - Anhydrous diethyl ether
 - Pyridine (anhydrous)
- Procedure:
 - Set up a dry, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel. Ensure all glassware is thoroughly dried to prevent hydrolysis.
 - In the flask, dissolve propionic acid (1 equivalent) and a slight excess of anhydrous pyridine (1.1 equivalents) in anhydrous diethyl ether.



- Cool the flask in an ice bath with continuous stirring.
- Add acetyl chloride (1 equivalent) dropwise from the dropping funnel to the cooled solution. Maintain the temperature below 5 °C during the addition.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-3 hours.
- The formation of pyridinium hydrochloride will be observed as a white precipitate.
- · Workup and Purification:
 - Filter the reaction mixture to remove the pyridinium hydrochloride precipitate.
 - Wash the filtrate with cold, dilute hydrochloric acid to remove any remaining pyridine.
 - Subsequently, wash the organic layer with a saturated sodium bicarbonate solution to neutralize any unreacted acids, followed by a wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by fractional distillation under reduced pressure to yield pure acetic propionic anhydride.





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Synthesis Workflow for Acetic Propionic Anhydride

Representative Reaction: Esterification

Acetic propionic anhydride is an effective acylating agent for alcohols, leading to the formation of a mixture of acetate and propionate esters.

Experimental Protocol: Esterification of Ethanol

- Materials and Equipment:
 - Round-bottom flask
 - Magnetic stirrer and stir bar
 - Reflux condenser
 - Heating mantle
 - Separatory funnel
 - Ethanol (anhydrous)
 - Acetic propionic anhydride
 - Pyridine or a catalytic amount of a Lewis acid (e.g., scandium triflate)
 - Diethyl ether
 - Saturated sodium bicarbonate solution
 - Brine
- Procedure:
 - In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve ethanol (1 equivalent) in anhydrous diethyl ether.



- Add a catalytic amount of pyridine or a Lewis acid.
- Add acetic propionic anhydride (1.1 equivalents) to the solution.
- Heat the reaction mixture to a gentle reflux and monitor the reaction progress using thinlayer chromatography (TLC).
- Workup and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to remove acidic byproducts.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter to remove the drying agent and carefully evaporate the solvent.
 - The resulting mixture of ethyl acetate and ethyl propionate can be separated by fractional distillation if desired.



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Experimental Workflow for Esterification using Acetic Propionic Anhydride

Applications in Research and Development

Acetic propionic anhydride is a valuable reagent in several areas of chemical synthesis:



- Acylating Agent: It serves as a source for both acetyl and propionyl groups. The selectivity of
 acylation can sometimes be controlled by reaction conditions, offering a nuanced approach
 to the modification of alcohols, amines, and other nucleophiles.
- Flame Retardants: It is used as a component in the formulation of flame-retardant materials. [2]
- Coatings and Paints: **Acetic propionic anhydride** is an ingredient in aqueous core-shell acrylate resin coatings, where it enhances durability, adhesion, and water resistance.[2]
- Peptide Synthesis: Mixed anhydrides, in general, are used to activate amino acids for peptide bond formation.

Safety and Handling

Acetic propionic anhydride is a corrosive and combustible liquid that requires careful handling.[8]

Table 3: Safety Information

Hazard	Description	Precautionary Measures
Corrosive	Causes severe skin burns and eye damage.	Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[8]
Inhalation	May cause respiratory irritation.	Handle in a well-ventilated area, preferably in a fume hood.[9]
Flammability	Combustible liquid.	Keep away from heat, sparks, and open flames. Use non- sparking tools.[8]
Reactivity	Reacts with water to form acetic acid and propionic acid.	Store under an inert atmosphere (nitrogen or argon) in a cool, dry place.[2]



First Aid Measures:

- Skin Contact: Immediately flush with plenty of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[9]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[8][9]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this chemical.[8][9]

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